

Application Notes and Protocols: DPM-1001

PTP1B Enzyme Inhibition Assay

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Compound of Interest

Compound Name: DPM-1001
CAS No.: 1471172-29-8
Cat. No.: B15578887

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Introduction

Protein Tyrosine Phosphatase 1B (PTP1B) is a key negative regulator in insulin and leptin signaling pathways, making it a prime therapeutic target for type 2 diabetes and obesity.[1][2] Overexpression of PTP1B is associated with the attenuation of insulin signaling.[3] **DPM-1001** is a potent, specific, and orally active non-competitive inhibitor of PTP1B.[4] It is an analog of the PTP1B inhibitor trodusquemine (MSI-1436).[4] This document provides a detailed protocol for conducting a PTP1B enzyme inhibition assay using **DPM-1001**, along with relevant signaling pathway information and experimental workflows.

PTP1B Signaling Pathway

PTP1B primarily exerts its regulatory effects by dephosphorylating key proteins in the insulin and leptin signaling cascades. In the insulin pathway, PTP1B dephosphorylates the activated insulin receptor and its substrate (IRS-1), leading to a dampening of the downstream signaling that promotes glucose uptake.[3] In the leptin pathway, PTP1B dephosphorylates Janus kinase

2 (JAK2), a critical component of the leptin receptor signaling complex, thereby modulating appetite and energy expenditure.

Caption: PTP1B negatively regulates insulin and leptin signaling pathways.

Quantitative Data Summary

The inhibitory activity of **DPM-1001** against PTP1B is summarized in the table below. The data highlights the increased potency of **DPM-1001** following a pre-incubation period with the enzyme.

Inhibitor	Enzyme Form	Pre-incubation Time	IC50 (nM)	Inhibition Type
DPM-1001	PTP1B (1-405)	0 min	600	Non-competitive
DPM-1001	PTP1B (1-405)	30 min	100	Non-competitive

Data sourced from MedchemExpress.[4]

Experimental Protocol: PTP1B Enzyme Inhibition Assay

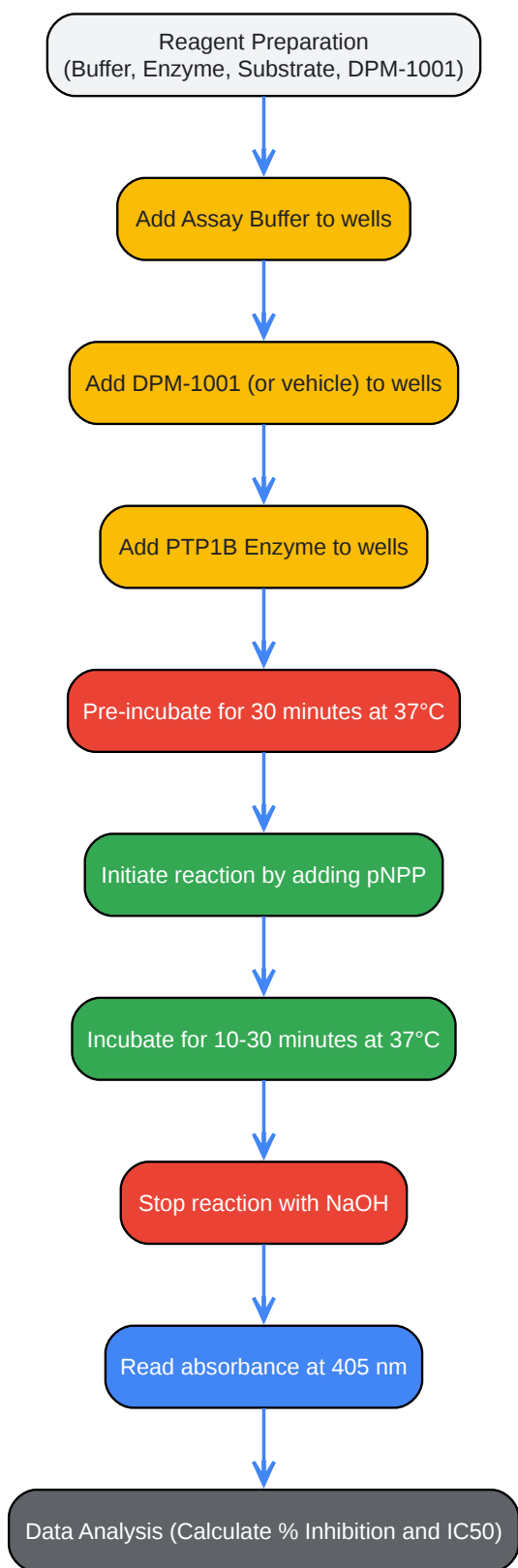
This protocol is designed for a 96-well plate format and utilizes the colorimetric substrate p-nitrophenyl phosphate (pNPP), which upon dephosphorylation by PTP1B, produces a yellow product (p-nitrophenol) that can be quantified by measuring the absorbance at 405 nm.

Materials and Reagents

- Human Recombinant PTP1B (catalytic domain)
- DPM-1001**
- p-Nitrophenyl Phosphate (pNPP)
- Assay Buffer: 50 mM Tris-HCl (pH 7.5), 1 mM EDTA, 1 mM Dithiothreitol (DTT)[5]
- Stop Solution: 5 M NaOH

- 96-well clear flat-bottom plates
- Microplate reader capable of measuring absorbance at 405 nm

Experimental Workflow



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Caption: Workflow for the **DPM-1001** PTP1B enzyme inhibition assay.

Procedure

- Reagent Preparation:
 - Prepare the Assay Buffer and store it on ice.
 - Prepare a stock solution of **DPM-1001** in an appropriate solvent (e.g., DMSO). Further dilute **DPM-1001** in Assay Buffer to achieve a range of desired final concentrations for the assay.
 - Prepare a stock solution of pNPP in Assay Buffer.
 - Dilute the PTP1B enzyme in cold Assay Buffer to the desired working concentration. Keep the enzyme on ice.
- Assay Plate Setup:
 - Add Assay Buffer to all wells of a 96-well plate.
 - Add the diluted **DPM-1001** solutions to the appropriate wells. For control wells (100% enzyme activity), add the same volume of vehicle (e.g., DMSO diluted in Assay Buffer).
 - Add the diluted PTP1B enzyme solution to all wells except for the blank (no enzyme) wells.
- Pre-incubation:
 - To maximize the inhibitory effect of **DPM-1001**, pre-incubate the plate at 37°C for 30 minutes.^[4]
- Enzymatic Reaction:
 - Initiate the enzymatic reaction by adding the pNPP solution to all wells.
 - Incubate the plate at 37°C for a suitable time (e.g., 10-30 minutes). The incubation time should be optimized to ensure the reaction remains in the linear range.
- Stopping the Reaction:

- Stop the reaction by adding the Stop Solution (5 M NaOH) to all wells.[6]
- Data Acquisition:
 - Measure the absorbance of each well at 405 nm using a microplate reader.

Data Analysis

- Correct for Blank: Subtract the average absorbance of the blank wells (no enzyme) from the absorbance of all other wells.
- Calculate Percent Inhibition:
 - Determine the percent inhibition for each concentration of **DPM-1001** using the following formula: % Inhibition = $[1 - (\text{Absorbance with Inhibitor} / \text{Absorbance of Control})] \times 100$
- Determine IC50:
 - Plot the percent inhibition against the logarithm of the **DPM-1001** concentration.
 - Fit the data to a sigmoidal dose-response curve using a suitable software (e.g., GraphPad Prism) to determine the IC50 value, which is the concentration of **DPM-1001** that inhibits 50% of the PTP1B enzyme activity.

Conclusion

This protocol provides a robust framework for assessing the inhibitory activity of **DPM-1001** against PTP1B. The non-competitive nature and increased potency upon pre-incubation are key characteristics of **DPM-1001** that should be considered in experimental design and data interpretation. The unique copper-chelating property of **DPM-1001** may also warrant further investigation into its mechanism of action.[1][7] This assay can be adapted for high-throughput screening of other potential PTP1B inhibitors.

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